

Protocol for dissolving Regaloside F for experiments

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Compound of Interest

Compound Name: *Regaloside F*

Cat. No.: *B11933746*

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Application Notes and Protocols for Regaloside F

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the dissolution and experimental use of **Regaloside F**, a phenolic glycerol glucoside isolated from lily bulbs.^{[1][2]} **Regaloside F** has demonstrated potential as an anticancer agent through the induction of apoptosis.^[1] These guidelines are intended to assist researchers in preparing **Regaloside F** for in vitro experiments and to provide a framework for investigating its biological activities.

Chemical Properties and Storage

A summary of the key chemical properties of **Regaloside F** is provided in the table below.

Property	Value	Reference
CAS Number	120601-65-2	[1]
Molecular Formula	C ₁₉ H ₂₆ O ₁₁	
Molecular Weight	430.4 g/mol	
Appearance	White to off-white solid	
Storage	Store at -20°C, protect from light. For long-term storage, -80°C is recommended.	[3]

Dissolution of Regaloside F

The solubility of **Regaloside F** in common laboratory solvents is crucial for the preparation of stock solutions for biological experiments. While specific quantitative solubility data for **Regaloside F** is not widely published, information on related compounds and general recommendations from suppliers suggest that Dimethyl Sulfoxide (DMSO) is the most suitable solvent for preparing concentrated stock solutions.[4]

Solubility Data (Based on related compounds and supplier recommendations):

Solvent	Solubility	Recommendations
DMSO	Soluble (Estimated > 4 mg/mL)	Recommended for stock solutions. Sonication may aid dissolution.[5] Use freshly opened, anhydrous DMSO as hygroscopicity can affect solubility.[3]
Ethanol	Soluble	May be used for stock solutions, but DMSO is generally preferred for higher concentrations.
Methanol	Soluble	Suitable for some applications, but less common for cell culture experiments.
Water	Poorly soluble	Not recommended for preparing primary stock solutions.

Protocol for Preparation of a 10 mM Regaloside F Stock Solution in DMSO

This protocol provides a method for preparing a 10 mM stock solution of **Regaloside F**, a concentration commonly used for related compounds.[5]

Materials:

- **Regaloside F** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

- Calibrated pipette

Procedure:

- Pre-warm **Regaloside F**: Allow the vial of solid **Regaloside F** to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Weigh the Compound: Accurately weigh a desired amount of **Regaloside F**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.304 mg of **Regaloside F** (Molecular Weight = 430.4 g/mol).
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the weighed **Regaloside F**. For 4.304 mg, add 1 mL of DMSO.
- Dissolve the Compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.^[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3] Protect from light.

Experimental Protocols

Preparation of Working Solutions for Cell-Based Assays

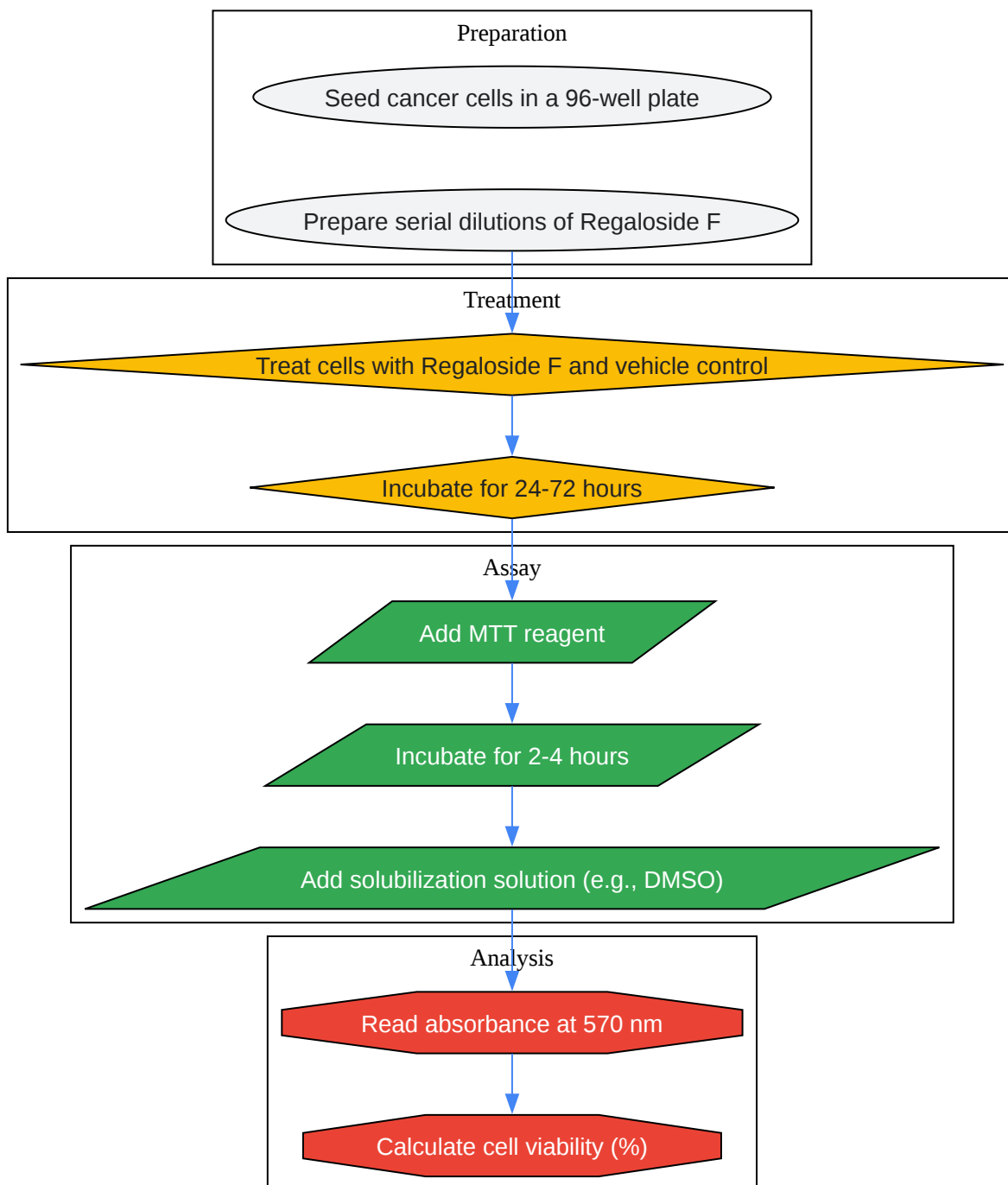
It is critical to maintain a low final concentration of DMSO in cell culture media to avoid solvent-induced cytotoxicity, typically below 0.5%.^{[6][7]}

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Regaloside F** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform a dose-response study to determine the optimal concentration range.
- **Vehicle Control:** Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **Regaloside F** used in the experiment.

Example Experimental Workflow: Cell Viability Assay

This workflow outlines a general procedure for assessing the effect of **Regaloside F** on the viability of a cancer cell line using a common method like the MTT assay.

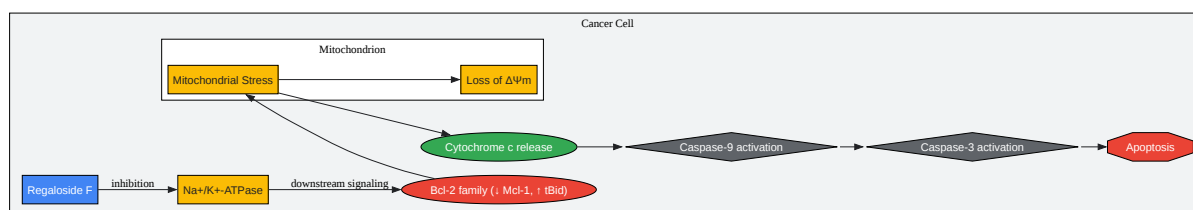


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Caption: Workflow for a cell viability assay to determine the cytotoxic effects of **Regaloside F**.

Postulated Signaling Pathway of Regaloside F-Induced Apoptosis

Regaloside F is suggested to be an analog of a kinase inhibitor and induces apoptosis in cancer cells.[1] While the exact molecular targets of **Regaloside F** are not fully elucidated, a plausible mechanism, based on related cardiac glycosides, involves the inhibition of the Na⁺/K⁺-ATPase pump, leading to downstream events that trigger apoptosis. This can involve mitochondrial stress and the activation of caspase cascades.



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